"N-(Piperidin-4-yl)morpholine-4-carboxamide" protocol modifications

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Compound of Interest

Compound Name:	*N-(Piperidin-4-yl)morpholine-4-carboxamide*
Cat. No.:	*B12113696*

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Technical Support Center: **N-(Piperidin-4-yl)morpholine-4-carboxamide** Protocol

Ticket ID: #SYN-UR-4492 Subject: Protocol Optimization & Troubleshooting for Urea-Linked Piperidine-Morpholine Scaffolds Status: Active Agent: Senior Application Scientist[1]

Executive Summary

You are attempting to synthesize **N-(Piperidin-4-yl)morpholine-4-carboxamide**, a urea-linked scaffold common in soluble epoxide hydrolase (sEH) inhibitors and kinase research.[1]

Structural Analysis:

- Core: Unsymmetrical urea (Morpholine ring linked to a Piperidine ring via a carbonyl).[1]
- Key Challenge: The synthesis involves coupling a secondary amine (morpholine equivalent) with a primary amine (4-aminopiperidine), followed by a critical deprotection step. The final free amine is highly polar, leading to frequent loss of product during aqueous workup.

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This guide replaces standard textbook recipes with field-optimized protocols designed to maximize yield and purity.

Module 1: Synthesis Protocol (The "Build")

Standard Approach vs. Optimized Route: Avoid using triphosgene if possible, as it increases the risk of symmetric urea formation (dimerization). The most robust route uses Morpholine-4-carbonyl chloride reacting with 1-Boc-4-aminopiperidine.[1]

Step-by-Step Workflow

Reagents:

- tert-Butyl 4-aminopiperidine-1-carboxylate (1.0 equiv)[1]
- Morpholine-4-carbonyl chloride (1.1 equiv)[1]
- Triethylamine (TEA) or DIPEA (1.5 equiv)[1]
- Solvent: Anhydrous Dichloromethane (DCM) or THF.[1]

Protocol:

- Dissolution: Dissolve 1-Boc-4-aminopiperidine in anhydrous DCM (0.2 M concentration) under nitrogen.
- Base Addition: Add TEA/DIPEA. Cool to 0°C.[1][2][3]
- Coupling: Add Morpholine-4-carbonyl chloride dropwise. Crucial: Maintain 0°C to prevent bis-acylation, though rare with this steric profile.[1]
- Reaction: Warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (Stain: Ninhydrin; Product is UV active if concentrated, but stain is better).
- Quench: Wash with 1N HCl (removes unreacted amine), then Sat. $NaHCO_3$, then Brine.[3]
- Dry & Concentrate: Dry over Na_2SO_4, filter, and evaporate.

Data Table: Coupling Reaction Optimization

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Parameter	Standard Condition	Optimized Condition	Reason
Solvent	DCM	THF/DCM (1:1)	Improves solubility of the intermediate urea if it precipitates early.[1]
Base	Pyridine	DIPEA	Pyridine can be difficult to remove completely without acidic washes that might affect Boc.[1]
Temp	RT	0°C RT	Controls exotherm and minimizes side reactions.

Module 2: Deprotection & Isolation (The "Finish")

This is the failure point for 60% of users. The product is a polar secondary amine.[1]

The Problem: Standard alkaline extraction (NaOH/DCM) often fails because the product partitions into the water layer.

The Solution: Non-aqueous deprotection or Resin-based neutralization.[1]

Method A: HCl/Dioxane (Precipitation)

- Dissolve the Boc-intermediate in minimal DCM.[1]
- Add 4N HCl in Dioxane (5-10 equiv).
- Stir at RT for 2 hours.
- Critical Step: The product usually precipitates as the hydrochloride salt.[1]
- Filtration: Filter the solid under nitrogen (hygroscopic!).[1] Wash with diethyl ether.[1]

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- Result: **N-(Piperidin-4-yl)morpholine-4-carboxamide** HCl salt.[1]

Method B: TFA with Resin Workup (Free Base)

- Treat intermediate with TFA/DCM (1:4).[1]
- Evaporate TFA completely (azeotrope with toluene 3x).
- Neutralization: Dissolve residue in MeOH. Add Amberlyst A-21 (weakly basic resin) or Carbonate resin until pH is neutral.[1]
- Filter resin and evaporate.[1]
- Result: Clean free base without aqueous extraction.[1]

Module 3: Visual Workflows

Workflow Diagram: Synthesis & Troubleshooting

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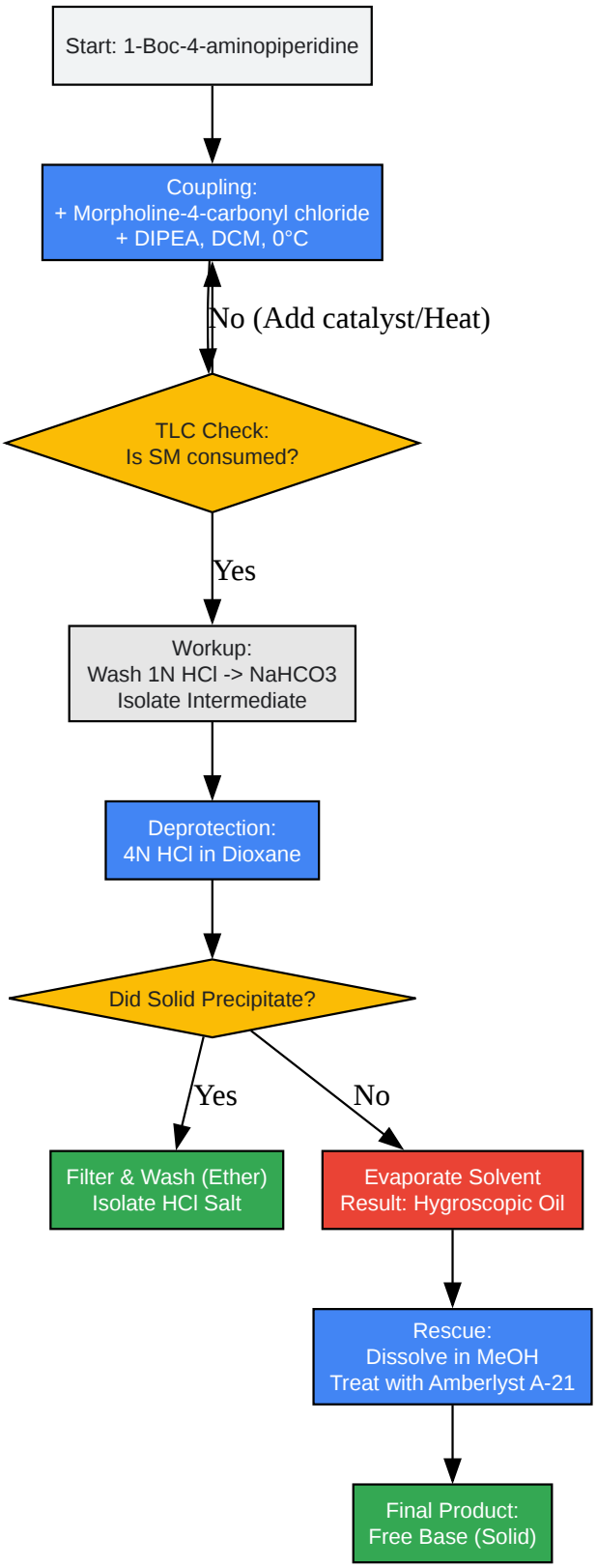

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Caption: Logical flow for synthesis and salt-form decision making. Note the "Rescue" path for non-precipitating oils.

Troubleshooting FAQs

Q1: My reaction mixture turned into a gel during the coupling step.

- Diagnosis: High concentration leading to urea hydrogen bonding networks.[1]
- Fix: Dilute the reaction with THF. Ureas often aggregate in pure DCM.[1] A 1:1 DCM/THF mixture disrupts these intermolecular H-bonds.[1]

Q2: After deprotection with TFA, I cannot extract the product into DCM.

- Diagnosis: The free amine is highly water-soluble (ClogP < 0.5).[1]
- Fix: Do not use liquid-liquid extraction. Use the Resin Method (Method B above). Alternatively, use n-Butanol for extraction, though this requires high-temperature evaporation.[1]

Q3: The final HCl salt is extremely sticky/hygroscopic.

- Diagnosis: Common for piperidine salts.[1]
- Fix: Lyophilize (freeze-dry) the salt from water. Alternatively, triturate the sticky oil with anhydrous acetone or acetonitrile to induce crystallization.

Q4: I see a "double mass" peak in LCMS (M+M).

- Diagnosis: Non-covalent dimer formation in the mass spec source (common with ureas) or actual chemical dimerization if triphosgene was used incorrectly.
- Verification: Check NMR. If the proton count is correct for the monomer, it is an MS artifact. If proton count is double, you have the symmetric urea (likely from moisture reacting with the carbonyl chloride).

References

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- Urea Synthesis via Carbamoyl Chlorides
  - Sartori, G., & Maggi, R. (2010). Acyclic and cyclic ureas.[1] In Advances in the Use of Isocyanates and Isothiocyanates. CRC Press.[1]
  - Context: General methodology for unsymmetrical urea form
- Boc Deprotection & Handling
  - Greene, T. W., & Wuts, P. G. M. (2014). Protective Groups in Organic Synthesis (5th ed.). John Wiley & Sons.[1]
  - Context: Protocols for acid-labile protecting group removal (pp. 895-905).
- Piperidine/Morpholine Scaffolds in Medicinal Chemistry
  - Meanwell, N. A. (2011). Synopsis of some recent tactical application of bioisosteres in drug design. Journal of Medicinal Chemistry, 54(8), 2529–2591.
  - Context: Discussion of solubility and polarity of piperidine-urea motifs.
- Reagent Data (Morpholine-4-carbonyl chloride)
  - PubChem Compound Summary for CID 76956.
  - Context: Physical properties and reactivity profile.

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Sources

- 1. 4-(Piperidin-4-Yl)Morpholine | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. Lab Reporter [fishersci.co.uk]
- 3. pdf.benchchem.com [pdf.benchchem.com]

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